

Investigating the Karrikin 2 Signaling Cascade: Application Notes and Protocols

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Compound of Interest

Compound Name: Karrikin 2

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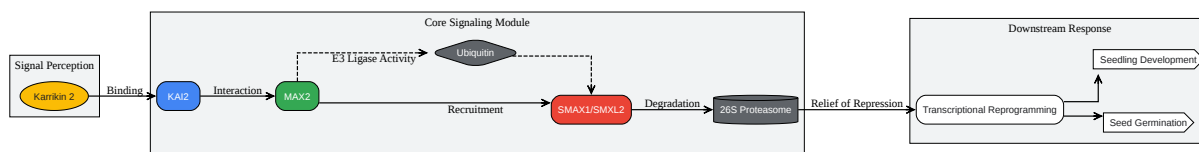
Introduction

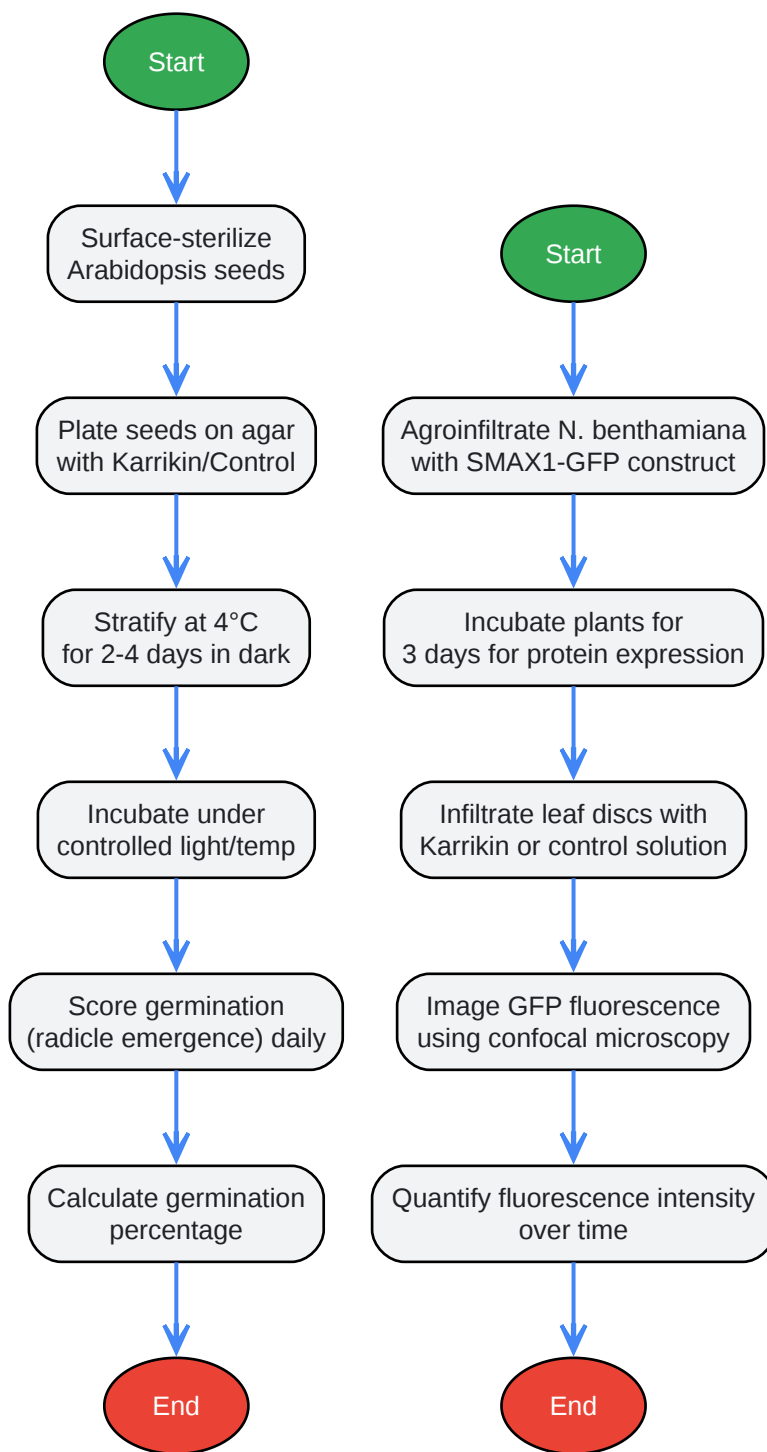
Karrikins are a class of butenolide molecules discovered in smoke from burning plant material that act as potent germination stimulants and influence seedling development.^{[1][2]} The signaling pathway activated by karrikins, particularly **Karrikin 2** (KAR2), is initiated by the α/β -hydrolase receptor, KARRIKIN INSENSITIVE2 (KAI2).^{[3][4]} Upon binding of karrikin, KAI2 interacts with the F-box protein MORE AXILLARY GROWTH 2 (MAX2), a component of an SCF (Skp1-Cullin-F-box) E3 ubiquitin ligase complex.^{[3][5]} This interaction leads to the ubiquitination and subsequent proteasomal degradation of repressor proteins, primarily SUPPRESSOR OF MAX2 1 (SMAX1) and SMAX1-LIKE2 (SMXL2).^{[3][5][6]} The degradation of these repressors unleashes a transcriptional cascade that governs various developmental processes. Understanding the intricacies of this signaling cascade is pivotal for developing novel plant growth regulators and enhancing crop resilience.

This document provides detailed application notes and protocols for key techniques used to investigate the **Karrikin 2** signaling pathway.

Core Signaling Pathway and Experimental Approaches

The investigation of the KAR2 signaling cascade employs a combination of genetic, biochemical, and cell biological techniques to elucidate the function and interaction of its core components.





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